

comparing the cost-effectiveness of different 2-Methylthiophene suppliers

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Compound of Interest

Compound Name: 2-Methylthiophene

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A Researcher's Guide to Selecting the Optimal 2-Methylthiophene Supplier

For researchers, scientists, and professionals in drug development, the selection of chemical reagents is a critical decision that balances cost, purity, and performance. This guide provides a comprehensive comparison of **2-Methylthiophene** suppliers to aid in making an informed choice for your laboratory's needs. We present a cost-effectiveness analysis based on publicly available data and a standardized experimental protocol to evaluate supplier-specific performance.

Data-Driven Supplier Comparison

To facilitate a clear comparison, the following table summarizes the offerings for **2-Methylthiophene** from various suppliers. Pricing is subject to change and may vary based on institutional agreements and bulk orders. The "Cost per Gram" metric is calculated to provide a standardized measure for cost-effectiveness.

Supplier	Brand	Purity	Package Size	Price (USD)	Cost per Gram (USD)
Thermo Fisher Scientific	Thermo Scientific Chemicals (formerly Acros Organics)	≥97.5% (GC)	25 g	\$52.25	\$2.09
Thermo Fisher Scientific	Thermo Scientific Chemicals	98%	500 g	\$385.65	\$0.77
MilliporeSigma	Sigma-Aldrich	98%	25 g	\$49.10	\$1.96
MilliporeSigma	Sigma-Aldrich	98%	100 g	\$101.25	\$1.01
National Analytical Corporation	-	95%	1 kg (Min. Order)	~\$1.20 (converted from INR)	~\$0.0012
Various	-	99%	Varies	Varies	Varies

Note: Prices are based on listed values as of late 2025 and are for illustrative purposes.^{[1][2][3]}
^[4] Purity from some suppliers on trade platforms like Tradeindia and ChemicalBook may require independent verification.

Evaluating Performance: A Standardized Experimental Protocol

To objectively assess the performance of **2-Methylthiophene** from different suppliers, a standardized experimental protocol is essential. The following outlines a common synthetic application—the Friedel-Crafts acylation of **2-Methylthiophene**—which is sensitive to impurities that may be present in the starting material.

Objective: To evaluate the yield and purity of 2-acetyl-5-methylthiophene synthesized using **2-Methylthiophene** from three different suppliers (Supplier A, Supplier B, and Supplier C).

Materials:

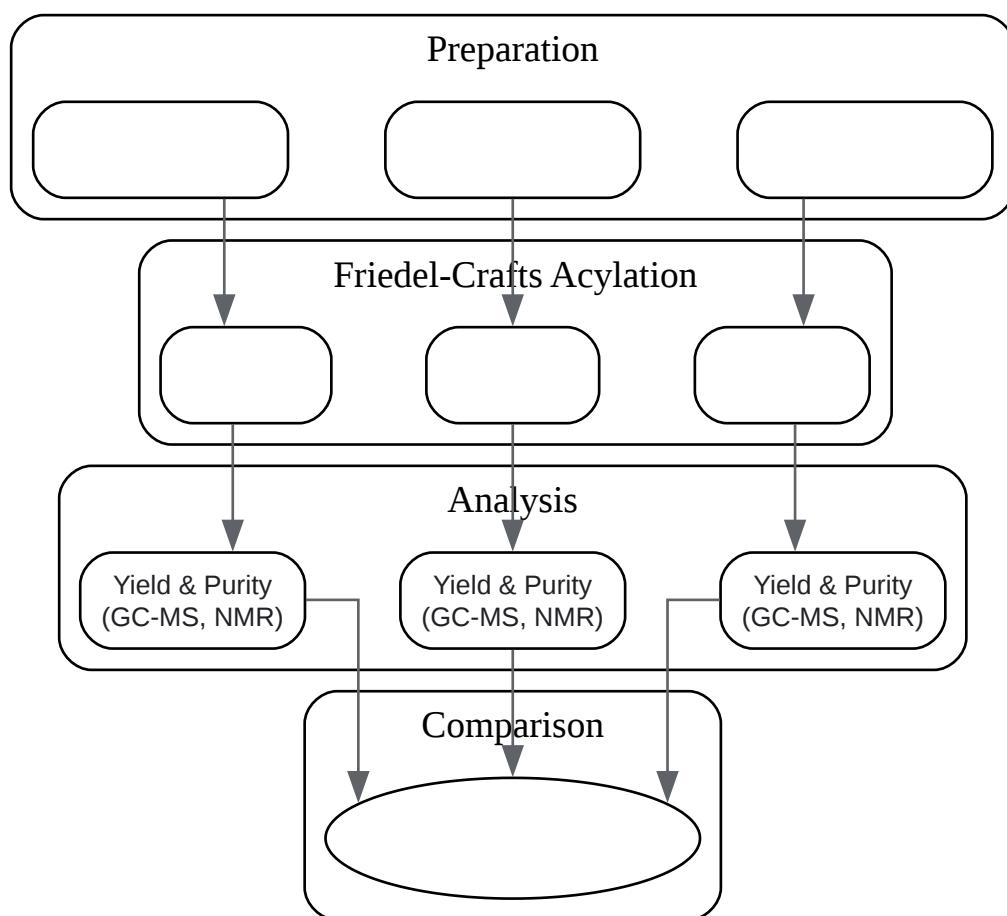
- **2-Methylthiophene** (from Supplier A, B, and C)
- Acetic anhydride
- Anhydrous tin(IV) chloride (SnCl_4)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and purification apparatus (e.g., separatory funnel, rotary evaporator, column chromatography setup)
- Analytical instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectrometer

Procedure:

- **Reaction Setup:** For each supplier's **2-Methylthiophene**, set up a separate oven-dried, round-bottom flask under a nitrogen atmosphere.
- **Reagent Addition:** To each flask containing 10 mmol of **2-Methylthiophene** dissolved in 20 mL of anhydrous DCM, add 1.1 equivalents of acetic anhydride.
- **Initiation:** Cool the mixtures to 0°C in an ice bath and slowly add 1.2 equivalents of anhydrous SnCl_4 to each flask.
- **Reaction Monitoring:** Allow the reactions to stir at 0°C for 1 hour and then at room temperature for 2 hours. Monitor the progress of each reaction by thin-layer chromatography (TLC).

- Workup: Quench each reaction by carefully adding saturated sodium bicarbonate solution. Separate the organic layer and extract the aqueous layer with DCM. Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification: Concentrate the crude product under reduced pressure. Purify the residue by column chromatography on silica gel.
- Analysis: Determine the yield of the purified 2-acetyl-5-methylthiophene for each supplier's starting material. Characterize the product and assess its purity using GC-MS and ^1H NMR spectroscopy.

The following diagram illustrates the experimental workflow for this comparative study.

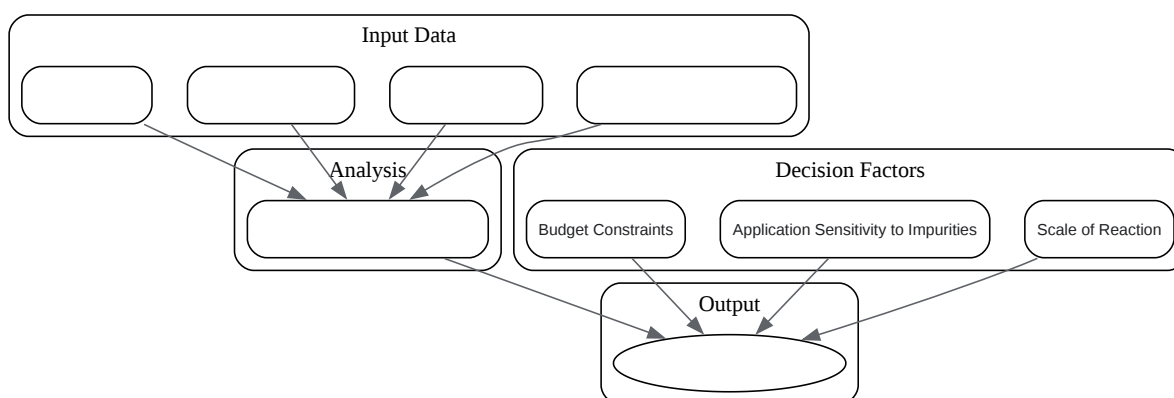


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Caption: Experimental workflow for comparing **2-Methylthiophene** suppliers.

Logical Framework for Cost-Effectiveness Analysis

The ultimate decision of which supplier to choose depends on a logical evaluation of cost and performance data. The following diagram outlines the key considerations in this decision-making process.



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References

- 1. 2-Methylthiophene, 98% 500 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 2-甲基噻吩 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2- Methylthiophene - Molecular Formula: C₅H₆S at Best Price in Mumbai | National Analytical Corporation - Chemical Division [tradeindia.com]

- 4. 2-Methylthiophene | 554-14-3 [chemicalbook.com]
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